

Application Notes and Protocols for Synthetic Ceramide 7 in 3D Skin Models

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Compound of Interest

Compound Name: Ceramide 7
CAS No.: 873802-45-0
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing synthetic **Ceramide 7** to investigate its effects on 3D skin models. The information is intended to guide researchers in exploring the role of this specific ceramide in skin barrier function, wound healing, and cellular signaling.

Introduction to Ceramide 7

Ceramides are a class of lipid molecules that are major components of the stratum corneum, the outermost layer of the epidermis. They play a crucial role in maintaining the skin's barrier function, preventing water loss, and protecting against environmental insults. There are several classes of ceramides, and **Ceramide 7** (also known as Ceramide AH) is characterized by an α -hydroxy fatty acid linked to a sphingoid base.^{[1][2][3][4][5]} It is involved in controlling cell proliferation and differentiation and helps to balance the skin's microflora.^[1] Notably, some commercially available 3D skin models have been reported to lack **Ceramide 7**, presenting a unique opportunity to study its specific contributions to skin physiology.^{[6][7][8][9]}

Applications in 3D Skin Models

The application of synthetic **Ceramide 7** to 3D skin models can be utilized to investigate several key areas of skin biology:

- **Skin Barrier Enhancement:** To assess the potential of **Ceramide 7** to improve the integrity of the skin barrier, reduce transepidermal water loss (TEWL), and enhance hydration.
- **Wound Healing and Epidermal Regeneration:** To study the influence of **Ceramide 7** on the processes of re-epithelialization, cell migration, and the expression of markers associated with wound repair.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Modulation of Cellular Signaling:** To elucidate the signaling pathways activated by **Ceramide 7** that regulate keratinocyte differentiation, proliferation, and inflammatory responses.
- **Antimicrobial Effects:** To explore the role of **Ceramide 7** in modulating the skin microbiome and its potential to inhibit the growth of pathogenic bacteria.[\[1\]](#)

Experimental Data Summary

The following tables represent hypothetical quantitative data from experiments conducted on 3D skin models treated with synthetic **Ceramide 7**.

Table 1: Effect of **Ceramide 7** on Skin Barrier Function

Treatment Group	Transepidermal Water Loss (TEWL) (g/m ² /h)	Stratum Corneum Hydration (Corneometer Units)
Control (Vehicle)	15.2 ± 1.8	45.3 ± 3.5
Ceramide 7 (0.1%)	10.5 ± 1.5	58.7 ± 4.1
Ceramide 7 (0.5%)	8.1 ± 1.2	65.2 ± 3.9

*p < 0.05, **p < 0.01 compared to control.

Table 2: Influence of **Ceramide 7** on Wound Healing in a 3D Skin Model

Treatment Group	Wound Closure (%) at 48h	Ki-67 Positive Cells (Proliferation Index)
Control (Vehicle)	35.6 ± 4.2	15.8 ± 2.1
Ceramide 7 (0.5%)	58.9 ± 5.1	28.4 ± 3.5

**p < 0.01 compared to control.

Table 3: Cytokine Expression in 3D Skin Models Treated with **Ceramide 7** under Inflammatory Challenge (LPS)

Treatment Group	IL-6 Expression (pg/mL)	TNF-α Expression (pg/mL)
Control (Vehicle)	250.4 ± 25.1	180.7 ± 18.9
LPS (1 µg/mL)	850.2 ± 70.5	620.4 ± 55.3
LPS + Ceramide 7 (0.5%)	425.8 ± 40.2	310.9 ± 30.1

**p < 0.01 compared to LPS alone.

Experimental Protocols

Protocol 1: Construction of a Full-Thickness 3D Skin Equivalent

This protocol outlines the generation of a 3D full-thickness skin model, which can be subsequently used for testing the effects of synthetic **Ceramide 7**.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- Human Dermal Fibroblasts (HDFs)
- Human Epidermal Keratinocytes (HEKs)
- Fibroblast growth medium
- Keratinocyte growth medium

- Rat tail collagen type I
- Cell culture inserts (e.g., 12-well format)
- DMEM
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution

Procedure:

- Dermal Equivalent Preparation:
 1. Culture HDFs to 80-90% confluency.
 2. Prepare a collagen gel solution on ice by mixing rat tail collagen type I, 10x DMEM, and a neutralizing agent.
 3. Harvest and resuspend HDFs in a small volume of fibroblast growth medium.
 4. Mix the HDF suspension with the neutralized collagen solution to a final concentration of 2.5×10^5 cells/mL.
 5. Dispense 2 mL of the cell-collagen mixture into each cell culture insert and incubate at 37°C for 1-2 hours to allow for gelation.
 6. Add fibroblast growth medium around the inserts and incubate for 5-7 days, changing the medium every 2-3 days.
- Epidermal Seeding:
 1. Culture HEKs to 80-90% confluency.
 2. Harvest and resuspend HEKs in keratinocyte growth medium.
 3. Seed 5×10^5 HEKs onto the surface of the dermal equivalent in each insert.
 4. Culture in submerged conditions for 2-3 days.

- Air-Liquid Interface Culture:

1. Raise the inserts to the air-liquid interface to promote keratinocyte differentiation.
2. Switch to a differentiation-promoting keratinocyte medium.
3. Culture for an additional 10-14 days, changing the medium every 2-3 days.

Protocol 2: Application of Synthetic Ceramide 7 and Assessment of Skin Barrier Function

Materials:

- Full-thickness 3D skin equivalents
- Synthetic **Ceramide 7**
- Vehicle control (e.g., a lipid-based formulation without the active ingredient)
- Tewameter for TEWL measurement
- Corneometer for hydration measurement
- Phosphate Buffered Saline (PBS)

Procedure:

- Topical Application:
 1. Prepare formulations of synthetic **Ceramide 7** at desired concentrations (e.g., 0.1% and 0.5% w/v) in a suitable vehicle.
 2. Topically apply a standardized amount (e.g., 2 mg/cm²) of the **Ceramide 7** formulation or vehicle control to the surface of the 3D skin models.
 3. Incubate for 24-48 hours.
- Transepidermal Water Loss (TEWL) Measurement:

1. Acclimatize the 3D skin models to room temperature and humidity for 30 minutes.
 2. Measure the TEWL from the surface of each model using a Tewameter according to the manufacturer's instructions.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Stratum Corneum Hydration Measurement:
 1. Measure the hydration of the stratum corneum using a Corneometer.[\[16\]](#)
 - Tissue Harvesting and Analysis:
 1. Wash the surface of the skin models with PBS.
 2. Harvest the tissue for histological analysis (H&E staining) or lipid extraction for analysis by chromatography and mass spectrometry.[\[16\]](#)

Protocol 3: In Vitro Wound Healing Assay

Materials:

- Full-thickness 3D skin equivalents
- Biopsy punch (2 mm) or a wounding device[\[15\]](#)
- Synthetic **Ceramide 7** formulation (0.5%)
- Vehicle control
- Imaging system (microscope with a camera)
- Image analysis software

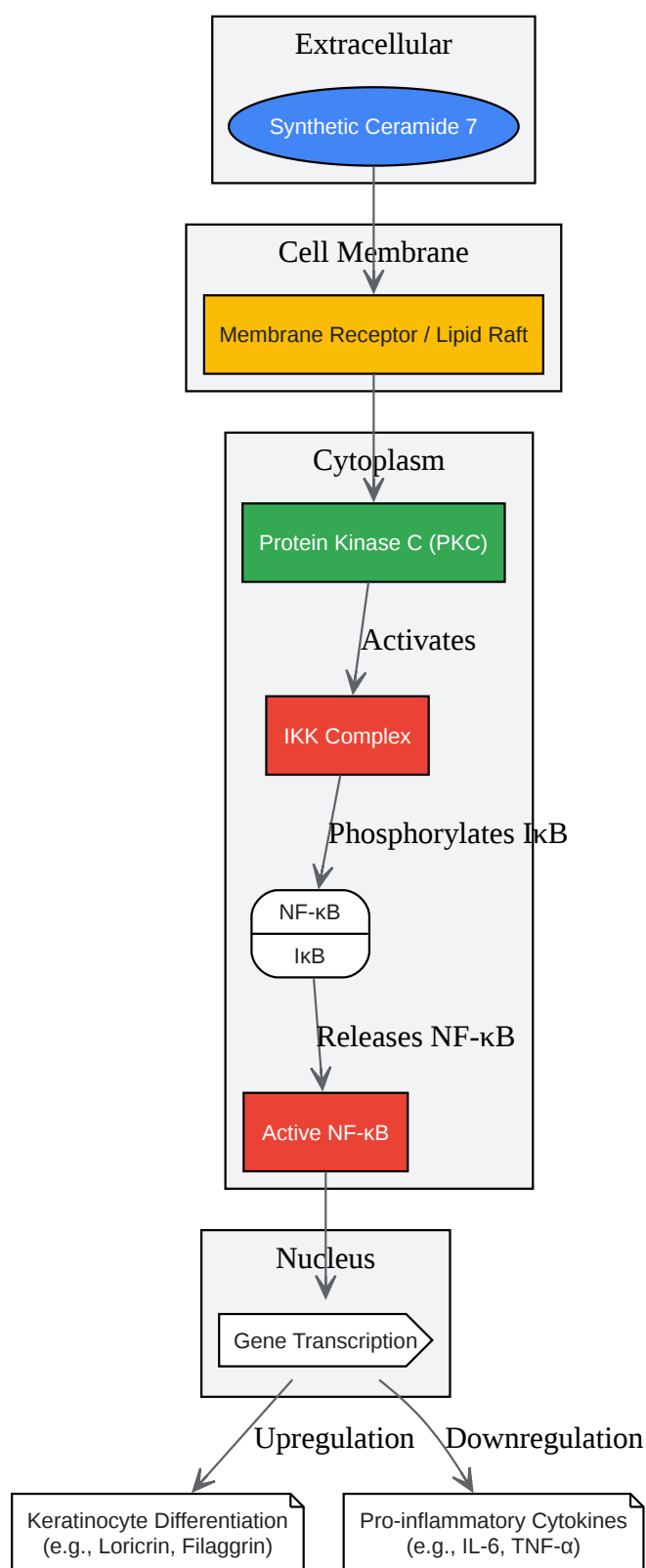
Procedure:

- Wound Creation:
 1. Create a standardized wound in the center of each 3D skin model using a 2 mm biopsy punch.[\[15\]](#)

- Treatment:
 1. Immediately after wounding, topically apply the **Ceramide 7** formulation or vehicle control.
- Wound Closure Monitoring:
 1. Capture images of the wounds at 0, 24, and 48 hours post-wounding.
 2. Measure the wound area at each time point using image analysis software.
 3. Calculate the percentage of wound closure relative to the initial wound area.
- Immunohistochemistry:
 1. At the end of the experiment, fix the skin models in formalin and embed in paraffin.
 2. Perform immunohistochemical staining for proliferation markers (e.g., Ki-67) and differentiation markers (e.g., loricrin, filaggrin).

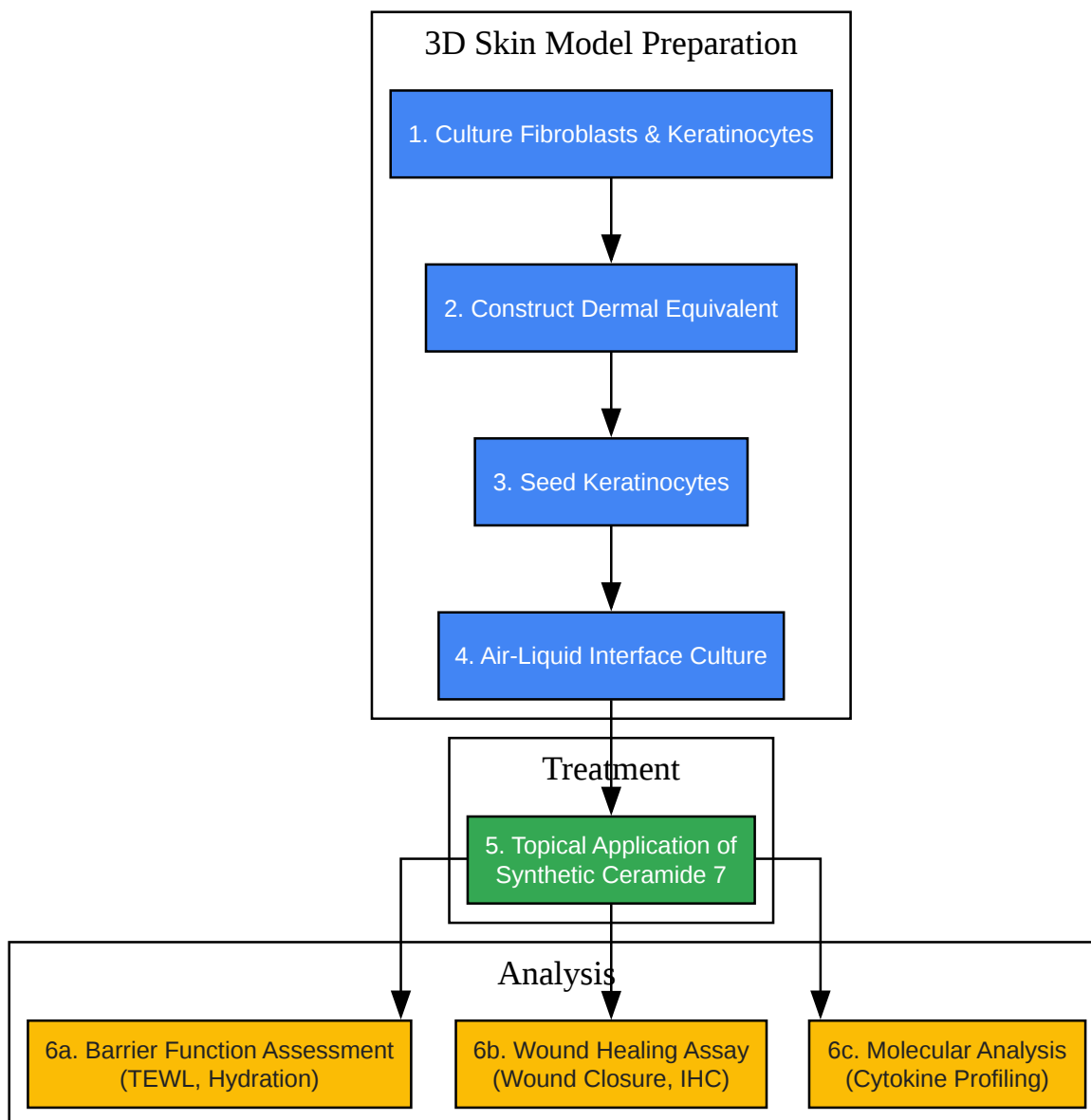
Signaling Pathways and Visualizations

Ceramides are known to be involved in various signaling pathways that regulate cellular processes. While the specific pathways for **Ceramide 7** are still under investigation, it is hypothesized to influence keratinocyte differentiation and inflammation through modulation of protein kinase C (PKC) and NF- κ B signaling.



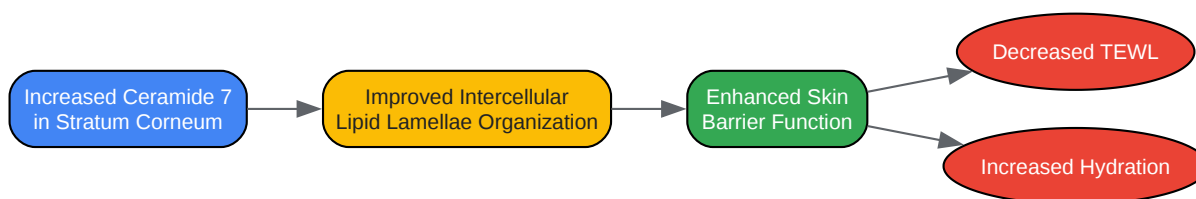
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Caption: Proposed signaling pathway of **Ceramide 7** in keratinocytes.



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Caption: Experimental workflow for assessing **Ceramide 7** effects.



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Caption: Logical relationship of **Ceramide 7** and skin barrier function.

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